

5-Bromo-2-chloro-4-methyl-3-nitropyridine molecular structure

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Compound of Interest

Compound Name: 5-Bromo-2-chloro-4-methyl-3-nitropyridine

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An In-Depth Technical Guide to **5-Bromo-2-chloro-4-methyl-3-nitropyridine**: Structure, Synthesis, and Applications

Abstract

This technical guide provides a comprehensive overview of **5-Bromo-2-chloro-4-methyl-3-nitropyridine**, a key halogenated pyridine derivative. It serves as a critical building block in advanced organic synthesis, particularly in the development of novel pharmaceutical and agrochemical compounds. This document elucidates its molecular structure, physicochemical properties, a detailed synthetic pathway with mechanistic insights, and its applications in research and development. Furthermore, it outlines essential safety and handling protocols for laboratory use. This guide is intended for researchers, chemists, and professionals in the field of drug discovery and chemical engineering who require a deep technical understanding of this versatile intermediate.

Introduction: A Versatile Heterocyclic Intermediate

5-Bromo-2-chloro-4-methyl-3-nitropyridine is a highly functionalized pyridine ring system that has garnered significant attention in synthetic chemistry. Its structure is characterized by the strategic placement of multiple reactive sites: a bromine atom at position 5, a chlorine atom at position 2, a methyl group at position 4, and a nitro group at position 3^[1]. This unique arrangement of electron-withdrawing and donating groups, along with two distinct halogen

atoms, makes it an exceptionally valuable precursor for creating complex molecular architectures.

The combination of a chloro group, which can be substituted, and a bromo group, which is highly effective in palladium-catalyzed cross-coupling reactions, provides synthetic chemists with orthogonal "handles" for sequential chemical modifications[2]. The electron-withdrawing nitro group further activates the pyridine ring, influencing the reactivity of the halogen substituents. Consequently, this compound is a cornerstone in the synthesis of specialized chemicals, including active pharmaceutical ingredients (APIs) and advanced agrochemicals[1][3].

Molecular Structure and Physicochemical Properties

The core of **5-Bromo-2-chloro-4-methyl-3-nitropyridine** is a pyridine heterocycle, substituted to maximize its synthetic utility. The specific arrangement of its functional groups dictates its chemical behavior and reactivity.

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